Analytical methods for 2,4-Dimethylbenzoxazole characterization

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Compound of Interest

Compound Name:	*2,4-Dimethylbenzoxazole*
CAS No.:	*72692-90-1*
Cat. No.:	*B1357470*

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Application Note: Comprehensive Analytical Characterization of **2,4-Dimethylbenzoxazole**

Executive Summary

2,4-Dimethylbenzoxazole (CAS 72692-90-1) is a critical benzoxazole derivative utilized in the synthesis of bioactive pharmacophores and optoelectronic materials.[1][2] Unlike its more common isomer, 2,5-dimethylbenzoxazole (CAS 5676-58-4), the 2,4-isomer possesses unique steric properties due to the methyl substitution at the C4 position (adjacent to the bridgehead nitrogen).[1] This proximity induces specific electronic and steric effects that require precise analytical differentiation.

This guide provides a validated workflow for the characterization of **2,4-Dimethylbenzoxazole**, focusing on distinguishing it from positional isomers (2,5-, 2,6-, and 2,7-dimethyl variants) and quantifying purity.

Physicochemical Profile

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Property	Value	Notes
IUPAC Name	2,4-Dimethyl-1,3-benzoxazole	
CAS Number	72692-90-1	Distinct from 2,5-isomer (5676-58-4)
Molecular Formula		
Molecular Weight	147.17 g/mol	
Physical State	Clear Yellow Oil / Low-melting Solid	
Solubility	Soluble in , MeOH, DMSO, EtOAc	Low aqueous solubility
Key Precursor	2-Amino-3-methylphenol	Critical process impurity to monitor

Structural Elucidation: NMR Spectroscopy

Objective: To definitively confirm the 2,4-substitution pattern and rule out other isomers.
Mechanism: The C4-methyl group creates a distinct splitting pattern in the aromatic region (3 adjacent protons: H5, H6, H7), resulting in a doublet-triplet-doublet pattern, unlike the singlet-doublet-doublet pattern often seen in 2,5- or 2,6-isomers.[1]

Protocol 1: and NMR Acquisition

- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Solvent:

  (Chloroform-d) is preferred for resolution of aromatic couplings.[1]
- Concentration: 10–15 mg in 0.6 mL solvent.

Data Interpretation (Validated against Literature):

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Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
	7.30	Doublet (Hz)	1H	H-7	Protons at 5,6,7 are adjacent.[1]
	7.18	Triplet (Hz)	1H	H-6	H-6 is coupled to both H-5 and H-7.[1]
	7.09	Doublet (Hz)	1H	H-5	Adjacent to C4-Methyl.[1]
	2.65	Singlet	3H	C2-Me	Typical shift for oxazole methyl.[1]
	2.59	Singlet	3H	C4-Me	Shielded relative to C2-Me; steric bulk.[1]
	163.1	Singlet	Cq	C-2	Imine carbon (C=N).[1]
	16.6, 14.7	Singlets		Methyls	C2-Me and C4-Me carbons.[1]

Critical Quality Attribute (CQA): The presence of a triplet at ~7.18 ppm is the diagnostic fingerprint for the 4-substituted benzoxazole ring. Isomers like 2,5-dimethylbenzoxazole will NOT show a clean triplet in this region (typically showing a split pattern due to non-adjacent protons).

Purity Profiling: HPLC-UV/MS Method

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Objective: Quantify purity and separate the 2,4-isomer from potential synthetic byproducts (e.g., unreacted 2-amino-3-methylphenol) and isomers.[1]

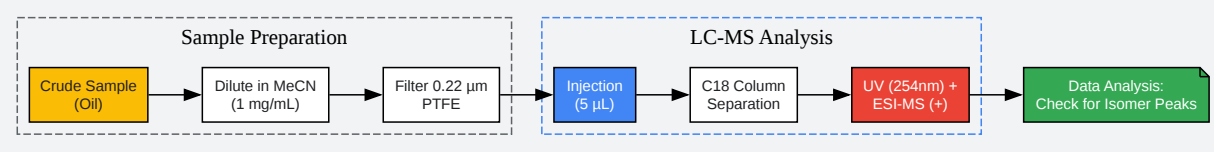
Protocol 2: Reversed-Phase HPLC Separation

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

  mm, 3.5 µm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic ring) and 280 nm.
- Gradient:
  - 0-2 min: 10% B (Isocratic hold for polar impurities)[1]
  - 2-15 min: 10%

    90% B (Linear gradient)[1]
  - 15-20 min: 90% B (Wash)[1]

Workflow Visualization:



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Caption: HPLC workflow ensuring removal of particulate matter and effective separation of the lipophilic **2,4-dimethylbenzoxazole** from polar precursors.

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Synthesis & Impurity Context

Understanding the synthesis aids in identifying impurities. **2,4-Dimethylbenzoxazole** is typically synthesized via the cyclization of 2-amino-3-methylphenol with trimethyl orthoacetate or acetic anhydride.[1]

- Dominant Impurity: Unreacted 2-amino-3-methylphenol.
- Detection: This phenol is more polar than the benzoxazole product and will elute earlier (Retention Time < 5 min) in the proposed HPLC method.
- Isomer Contamination: If the starting material (2-amino-3-methylphenol) contained 2-amino-4-methylphenol or 2-amino-5-methylphenol, the final product will contain 2,5- or 2,6-dimethylbenzoxazole.[1] These isomers have very similar lipophilicity and require the shallow gradient (10-90%) described above for resolution.[1]

References

- Synthesis and NMR Data:Frontiers in Iridium-Catalyzed C-H Borylation, eScholarship, University of California. (Contains specific

  and

  NMR assignments for **2,4-dimethylbenzoxazole**).
- Isomer Distinction:Thermochemistry of 2-methylbenzoxazole and 2,5-dimethylbenzoxazole, Structural Chemistry, 2013.[3] (Provides comparative data for the 2,5-isomer).
- General Benzoxazole Analysis:Biological Profile of Benzoxazolone Derivatives, PubMed. (Context on pharmacological relevance).

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Sources

- 1. VCF - Volatile Compounds in Food [vcf-online.nl]
- 2. 17200-30-5,6-Nitrobenzoxazole-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. researchgate.net [researchgate.net]
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